

Application Note: Strategic Development of 5-(4-Hydroxyphenyl)nicotinic Acid Derivatives

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Compound of Interest

Compound Name: 5-(4-Hydroxyphenyl)nicotinic acid

CAS No.: 1181566-40-4

Cat. No.: B1498888

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Abstract

This guide details the strategic optimization of **5-(4-Hydroxyphenyl)nicotinic acid** (5-4HNA), a privileged biaryl scaffold with significant potential in targeting GPR109A (HCAR2) for metabolic and anti-inflammatory therapeutics. While nicotinic acid (Niacin) is a potent lipid-lowering agent, its clinical utility is limited by cutaneous flushing.[1] The 5-aryl modification offers a vector to dissociate therapeutic efficacy from off-target effects or to modulate physicochemical properties.[1] This document provides a validated Make-Test-Analyze workflow, including robust Suzuki-Miyaura coupling protocols, divergent synthesis strategies, and functional cAMP assays.

Part 1: Rational Design & SAR Strategy

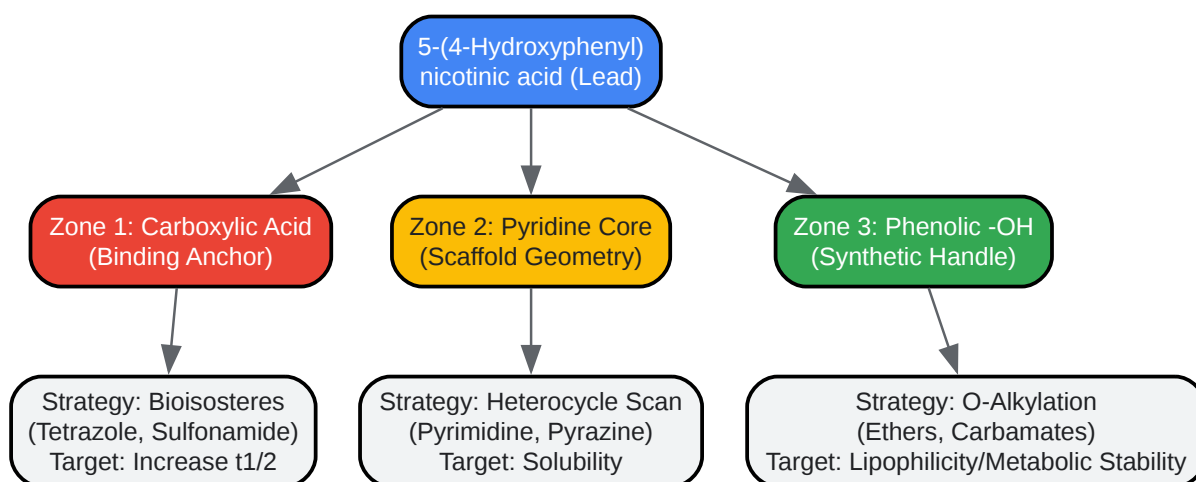
The Scaffold Architecture

The 5-4HNA scaffold consists of three critical pharmacophoric zones. Successful optimization requires independent modulation of these zones to tune potency (pK_i) and physicochemical properties (logD, PSA).[1]

- Zone 1: The Carboxylate Warhead (Acidic Core)
 - Function: Forms a critical salt bridge with Arginine residues (e.g., Arg263 in GPR109A).[1]
 - Optimization: Replacement with bioisosteres (e.g., tetrazole, oxadiazolone) can improve oral bioavailability and reduce the rapid renal clearance typical of free acids.[1]
- Zone 2: The Biaryl Linker (5-Position)
 - Function: The 5-aryl group fills the hydrophobic pocket adjacent to the orthosteric site.[1]
The pyridine nitrogen provides an essential hydrogen bond acceptor.[1]
- Zone 3: The Phenolic Handle (4-Hydroxy Group)
 - Function: A versatile synthetic handle.[1] The free phenol is often a metabolic liability (Phase II conjugation).[1]
 - Optimization: Etherification (O-alkylation) allows for the introduction of "solubilizing tails" or lipophilic bulk to probe the depth of the receptor pocket.[1]

Visualization: SAR Logic Map

The following diagram illustrates the decision tree for modifying the 5-4HNA scaffold.



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Figure 1: Structural Activity Relationship (SAR) map detailing the three modifiable zones of the 5-4HNA scaffold.

Part 2: Synthetic Protocols (The "Make")

Protocol A: Synthesis of the Core Scaffold

Objective: High-yield synthesis of **5-(4-Hydroxyphenyl)nicotinic acid** via Suzuki-Miyaura coupling. Rationale: We utilize Pd(dppf)Cl₂ as the catalyst due to its resistance to deactivation by the pyridine nitrogen and its stability in aqueous biphasic systems.^[1]

Reagents:

- 5-Bromonicotinic acid (CAS: 20826-04-4)^[1]
- 4-Hydroxyphenylboronic acid (CAS: 71597-85-8)^[1]
- Catalyst: [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) (Pd(dppf)Cl₂)
- Base: Potassium Carbonate (K₂CO₃)
- Solvent: 1,4-Dioxane / Water (4:1 ratio)

Step-by-Step Methodology:

- Charge: In a 50 mL round-bottom flask, combine 5-bromonicotinic acid (1.0 eq, 5 mmol) and 4-hydroxyphenylboronic acid (1.2 eq, 6 mmol).
- Solvate: Add 1,4-Dioxane (20 mL) and degassed water (5 mL).
- Activate: Add K₂CO₃ (3.0 eq).^[1] Sparge with Nitrogen for 10 minutes to remove dissolved oxygen (critical to prevent homocoupling).^[1]
- Catalyze: Add Pd(dppf)Cl₂ (0.05 eq, 5 mol%).
- Reflux: Heat the mixture to 90°C for 12 hours under N₂ atmosphere.
- Workup:

- Cool to room temperature.[1]
- Acidify to pH ~3-4 using 1N HCl (The product will precipitate as the zwitterion/free acid).[1]
- Filter the precipitate and wash with cold water followed by minimal cold diethyl ether to remove boronic acid byproducts.[1]
- Purification: Recrystallize from Ethanol/Water if necessary.
- Expected Yield: >85%
- Validation: LC-MS (M+H: 216.2), ^1H NMR (DMSO- d_6).[1]

Protocol B: Divergent Derivatization (O-Alkylation)

Objective: Rapid generation of an ether library at the 4-position.[1] Note: The carboxylic acid does not require protection if using mild bases (Cs_2CO_3) and alkyl halides in polar aprotic solvents, as the phenoxide is significantly more nucleophilic than the carboxylate.[1]

- Dissolve: Dissolve 5-4HNA (0.2 mmol) in DMF (2 mL).
- Base: Add Cesium Carbonate (Cs_2CO_3 , 1.5 eq). Stir for 15 min at RT.[1]
- Alkylate: Add Alkyl Halide (R-X, 1.1 eq).
- Heat: Stir at 60°C for 4 hours.
- Isolate: Dilute with water, extract with EtOAc. The carboxylic acid may partially esterify; saponification (LiOH/THF/Water) may be required to return to the active acid form if the ester is not the desired prodrug.[1]

Part 3: Biological Validation (The "Test")

Target Context: GPR109A (Gi-Coupled GPCR)

GPR109A agonists inhibit adenylyl cyclase, reducing intracellular cAMP.[1] Therefore, a cAMP inhibition assay is the gold standard for functional validation.[1]

Protocol C: HTRF cAMP Inhibition Assay

Principle: Homogeneous Time-Resolved Fluorescence (HTRF) measures cAMP levels via competition between native cAMP and labeled cAMP-d2.[1] Agonist activity results in lower fluorescence signal (inhibition of cAMP production stimulated by Forskolin).[1]

Materials:

- CHO-K1 cells stably expressing human GPR109A.[1]
- Forskolin (Adenylate cyclase activator).[1]
- HTRF cAMP Dynamic 2 Kit (Cisbio/PerkinElmer).[1]
- Reference Compound: Nicotinic Acid (Niacin).[1][2][3][4][5][6]

Workflow:

- Cell Plating: Dispense 5,000 cells/well in a 384-well low-volume white plate.
- Compound Addition: Add 5 μ L of test compound (Series dilution: 10 μ M to 0.1 nM) in stimulation buffer containing IBMX (0.5 mM, to inhibit phosphodiesterase).
- Stimulation: Add 5 μ L of Forskolin (EC_{80} concentration, typically 1-5 μ M). Incubate for 30 minutes at RT.
- Detection:
 - Add 10 μ L cAMP-d2 (Acceptor).[1]
 - Add 10 μ L Anti-cAMP-Cryptate (Donor).[1]
- Read: Incubate 1 hour and read on an HTRF-compatible plate reader (e.g., EnVision).
- Analysis: Plot FRET ratio (665nm/620nm) vs. log[Compound]. Calculate IC_{50} .
 - Success Criterion: $IC_{50} < 100$ nM (for Lead status).[1][7]

Part 4: ADME Profiling & Data Summary

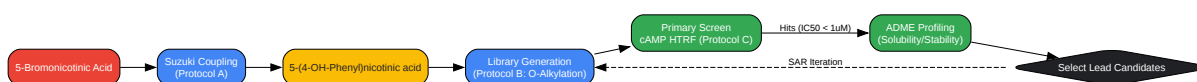
To ensure the derivatives are viable drug candidates, early ADME profiling is mandatory.[1]

Data Summary Table: Typical Lead Profile

Property	Method	Target Value	Rationale
Potency (GPR109A)	HTRF cAMP	IC ₅₀ < 100 nM	High affinity required to compete with endogenous ligands. [1]
Solubility	Kinetic (PBS, pH 7.4) [1]4)	> 50 µM	Nicotinic acid derivatives can be crystalline/insoluble; critical for oral absorption.[1]
LogD (7.4)	Shake Flask	1.0 - 3.0	Balance between permeability and metabolic stability.[1]
Microsomal Stability	Liver Microsomes (Human/Mouse)	t _{1/2} > 30 min	The 4-OH group is a glucuronidation site; O-alkylation should improve this.[1]

Workflow Visualization

The following diagram outlines the iterative cycle of synthesis and testing.



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Figure 2: Experimental workflow from starting material to lead selection.

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